

Troubleshooting low recovery of tryptamine during solid-phase extraction

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Compound of Interest

Compound Name: Tryptamine

Cat. No.: B022526

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Technical Support Center: Solid-Phase Extraction (SPE)

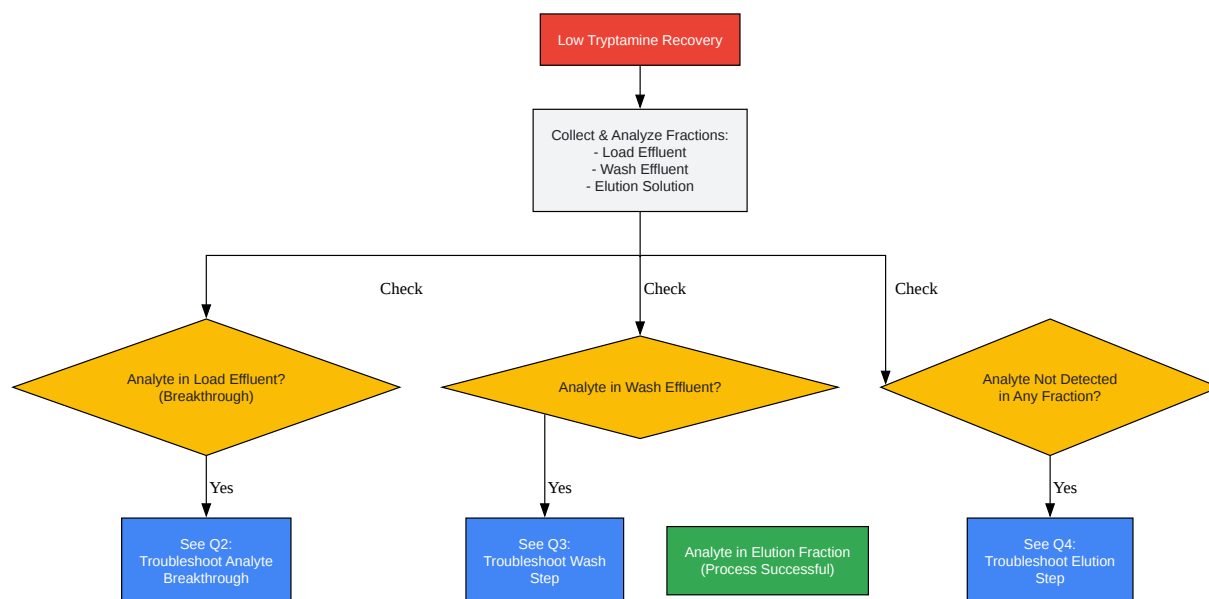
Welcome to the technical support center for solid-phase extraction. This resource provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals resolve common issues encountered during their experiments, with a specific focus on the recovery of **tryptamine**.

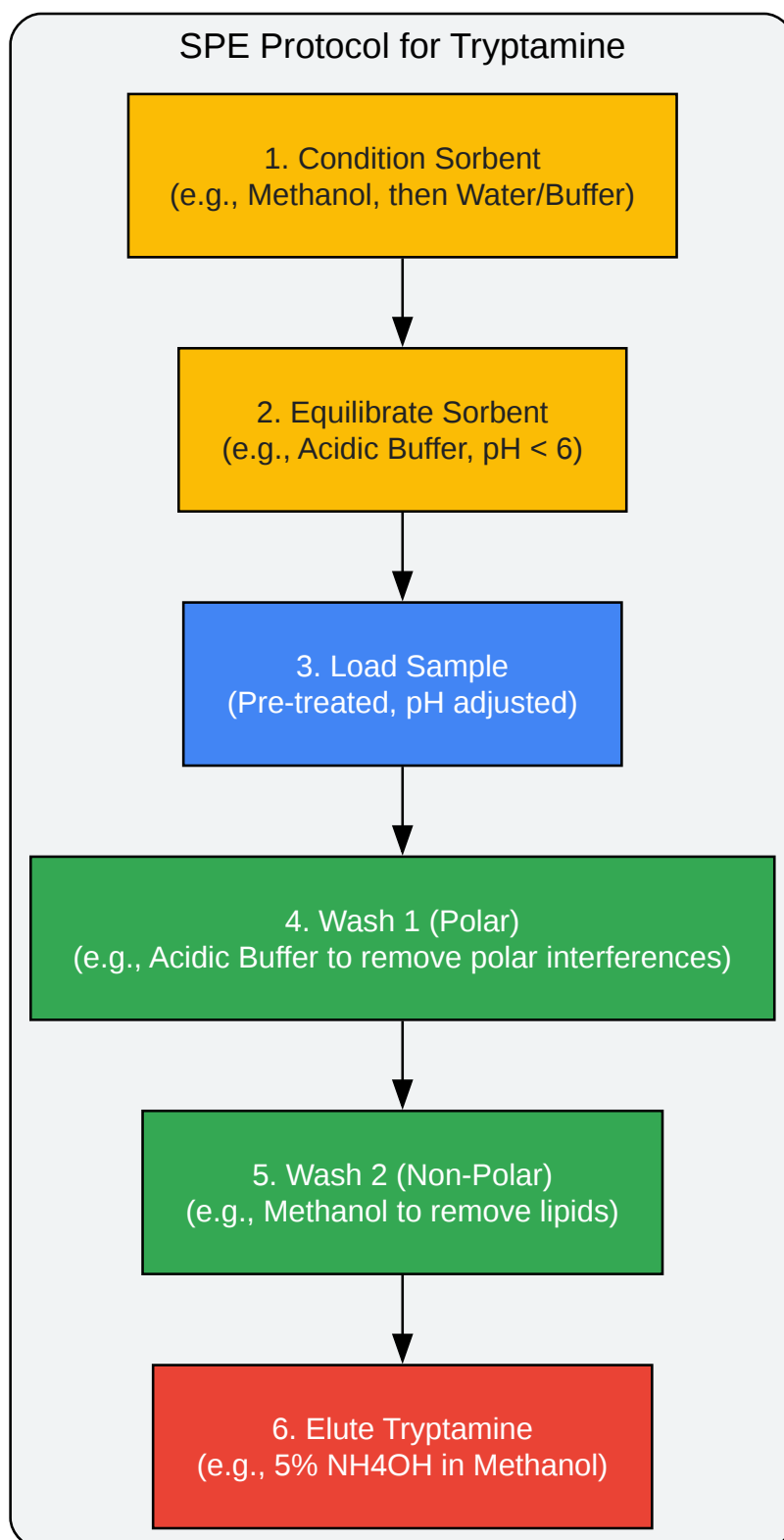
Troubleshooting Guide: Low Tryptamine Recovery

This guide provides solutions to common problems leading to lower-than-expected recovery of **tryptamine** during solid-phase extraction.

Q1: My **tryptamine** recovery is significantly lower than expected after SPE. What are the initial steps to identify the problem?

The first and most critical step in troubleshooting low recovery is to determine where the analyte is being lost. This can be achieved by systematically collecting and analyzing the fractions from each stage of the SPE process: the sample loading effluent (flow-through), the wash solvent, and the elution solvent.^{[1][2][3]} Analyzing each fraction will pinpoint the step in which the **tryptamine** is being lost, guiding you to the appropriate solution.





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References

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